

Application Notes and Protocols for Scolymoside

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Compound of Interest

Compound Name: Scolymoside

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These application notes provide detailed information on the solubility of **scolymoside** in various solvents, alongside protocols for its use in experimental settings. This document is intended to serve as a valuable resource for researchers investigating the therapeutic potential of **scolymoside**.

Physicochemical Properties of Scolymoside

Scolymoside, a flavonoid glycoside, has the molecular formula $C_{27}H_{30}O_{15}$ and a molecular weight of 594.52 g/mol. Its anti-inflammatory properties are of significant research interest.

Solubility of Scolymoside

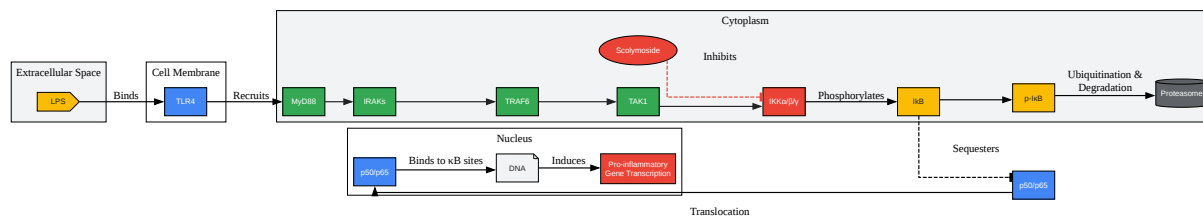
The solubility of **scolymoside** has been determined in a range of common laboratory solvents. The following table summarizes the available quantitative data. It is important to note that experimentally determined solubility data for **scolymoside** in organic solvents is limited. Therefore, data for its aglycone, luteolin, is provided as a reasonable estimate for solubility in those solvents.

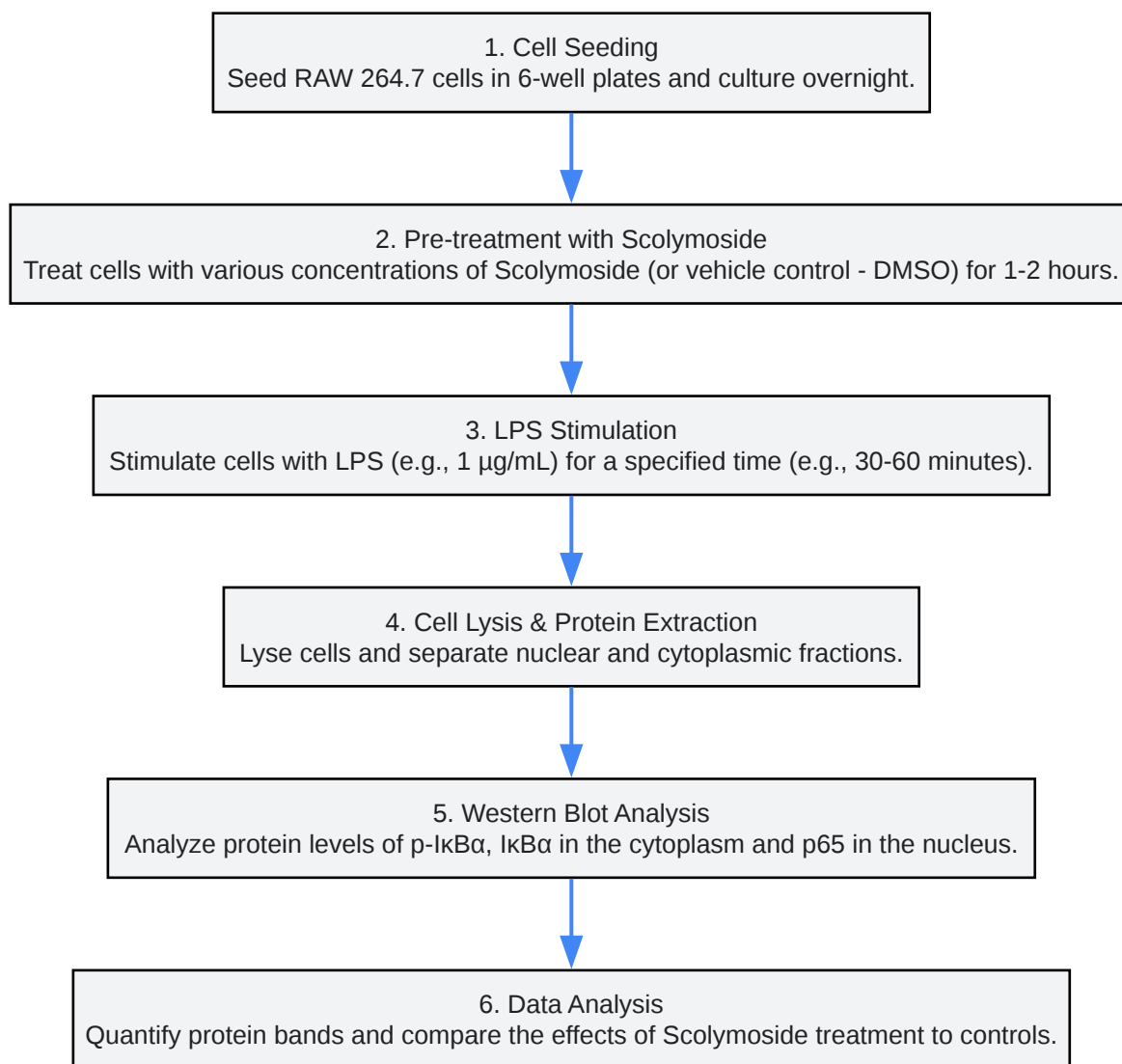
Solvent	Scolymoside Solubility	Luteolin Solubility (as an estimate for Scolymoside)	Temperature (°C)	Reference
Water	2.07 g/L (predicted)	-	Not Specified	[1]
Water	0.11 g/L (predicted)	-	25	[2]
Dimethyl Sulfoxide (DMSO)	Data not available	~10 mg/mL	Not Specified	[3]
Ethanol	Data not available	~5 mg/mL	Not Specified	[3]
Methanol	Data not available	Soluble	Not Specified	[4]
Dimethylformamide (DMF)	Data not available	~20 mg/mL	Not Specified	[3]

Note: **Scolymoside** is sparingly soluble in aqueous buffers. For cell culture experiments, it is recommended to first dissolve **scolymoside** in an organic solvent like DMSO to create a stock solution before diluting it to the final concentration in the aqueous medium.

Signaling Pathway

Scolymoside has been shown to exert its anti-inflammatory effects by inhibiting the Nuclear Factor-kappa B (NF-κB) signaling pathway. The following diagram illustrates the canonical NF-κB signaling cascade and the inhibitory action of **scolymoside**.





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